

# 2'-Methoxy-5'-nitrobenzamil alternative synthetic routes evaluation

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## Compound Focus: 2'-Methoxy-5'-nitrobenzamil

CAS No.: 122341-74-6

Cat. No.: S587044

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## Related Synthetic Routes and Strategies

While a direct evaluation for **2'-Methoxy-5'-nitrobenzamil** is not available, the synthesis of closely related benzamide compounds involves some common strategies. The table below summarizes key reactions from the literature that may inform alternative pathways.

Compound Class / Intermediate	Key Reaction Steps	Reagents & Conditions	Reported Yield	Context / Source
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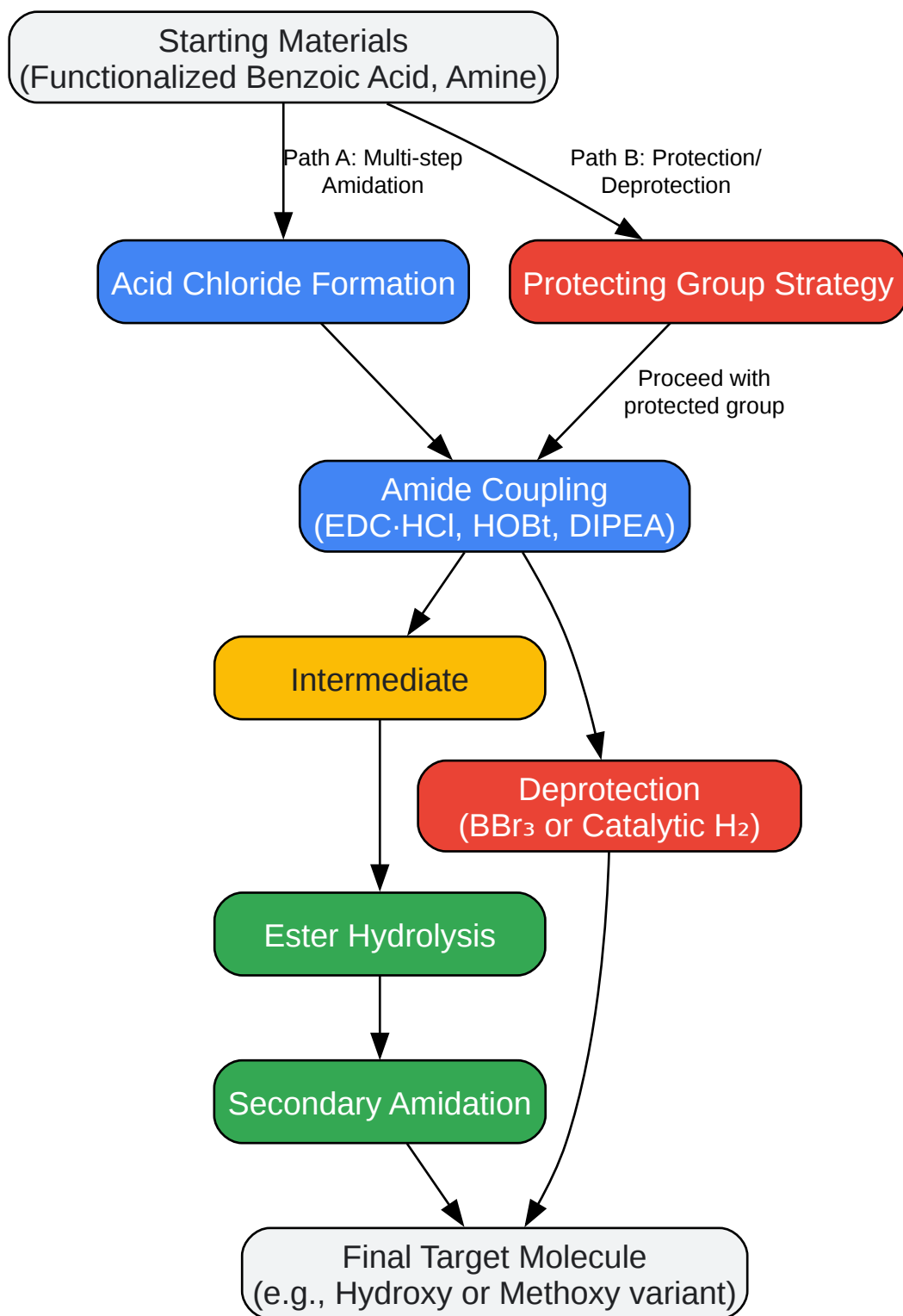
| **2-Methoxybenzamide Derivatives** [1] | 1. Acid chloride formation 2. Amidation with amine 3. Ester hydrolysis 4. Second amidation | 1. SOCl<sub>2</sub>, reflux, 3h 2. Triethylamine, DMF, rt, overnight 3. Hydrolysis 4. Coupling agents | Yields **71% to 86%** for final products | Synthesis of hedgehog signaling pathway inhibitors | | **Hydroxy-substituted Benzimidazole Carboxamides** [2] | 1. Protection of hydroxyl groups 2. Coupling with amine (EDC·HCl, HOBT) 3. **Deprotection** (two methods): a) Demethylation with BBr<sub>3</sub> b) Debenzylation via catalytic hydrogenation | 1. Benzyl chloride / other 2. DIPEA base 3a. BBr<sub>3</sub>, DCM, -75°C 3b. 10% Pd/C, H<sub>2</sub>, Methanol | Deprotection yields: **BBr<sub>3</sub>: 9-33% Catalytic H<sub>2</sub>: 13-99%** | Study of antiproliferative and antioxidant activities |

## Detailed Experimental Protocols

The following detailed methodologies are adapted from the search results for related compounds and can serve as a reference for developing a synthesis of **2'-Methoxy-5'-nitrobenzamil**.

- **Amide Bond Formation via Carboxyl-Activating Agents** [2] This is a standard and highly adaptable method for constructing the benzamide core.
  - **Reaction Setup:** Dissolve the carboxylic acid derivative (e.g., a protected 2-methoxy-5-nitrobenzoic acid) and the amine component (amiloride or derivative) in an anhydrous aprotic solvent like DMF or DCM.
  - **Activation and Coupling:** Add **EDC-HCl (1-(3-Dimethylaminopropyl)-3-ethylcarbodiimide hydrochloride)** and **HOBt (Hydroxybenzotriazole)** to the solution. HOBt is used to suppress racemization and improve efficiency.
  - **Base Addition:** Add a base such as **DIPEA (N,N-Diisopropylethylamine)** to catalyze the reaction.
  - **Work-up:** Stir the reaction mixture at room temperature until completion, as monitored by TLC or LCMS. The product can then be isolated by precipitation, extraction, or purified by chromatography.
- **Deprotection of Methoxy Groups to Phenols** [2] If your synthetic route involves protecting a hydroxyl group as a methoxy ether, the following deprotection method can be applied.
  - **Reaction Setup:** Under an inert atmosphere (e.g., nitrogen or argon), dissolve the methoxy-protected compound in anhydrous dichloromethane (DCM).
  - **Cooling:** Cool the solution to a low temperature, such as **-75°C**, using a dry-ice/acetone bath.
  - **Reagent Addition:** Slowly add **boron tribromide (BBr<sub>3</sub>, 1.0 M solution in DCM)** dropwise to the stirred solution.
  - **Reaction Completion:** Allow the reaction to warm to room temperature gradually and stir until deprotection is complete.
  - **Quenching and Work-up:** Carefully quench the reaction by adding a small amount of methanol or an aqueous solution, followed by standard aqueous work-up and purification.

The diagram below illustrates how these key reactions can be sequenced into a logical workflow for synthesizing a target molecule, starting from protected or functionalized precursors.



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## References

1. Synthesis of 2-methoxybenzamide derivatives and ... [pmc.ncbi.nlm.nih.gov]
2. Design, Synthesis and Biological Activity of Novel Methoxy [pmc.ncbi.nlm.nih.gov]

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